

Validating the Amoebicidal Efficacy of Diiodohydroxyquinoline: A Comparative Guide

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Compound of Interest

Compound Name: Diiodohydroxyquinoline

Cat. No.: B464108

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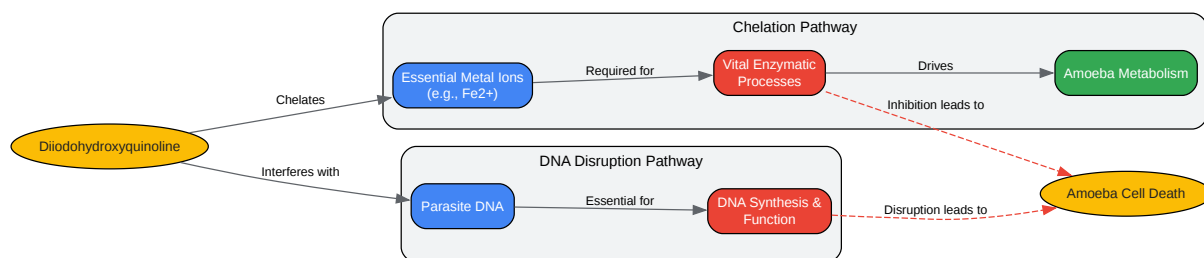
For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the amoebicidal efficacy of **Diiodohydroxyquinoline** (also known as Iodoquinol) against other therapeutic alternatives. The following sections detail its mechanism of action, comparative in vitro and clinical efficacy, and standardized experimental protocols for amoebicidal drug testing.

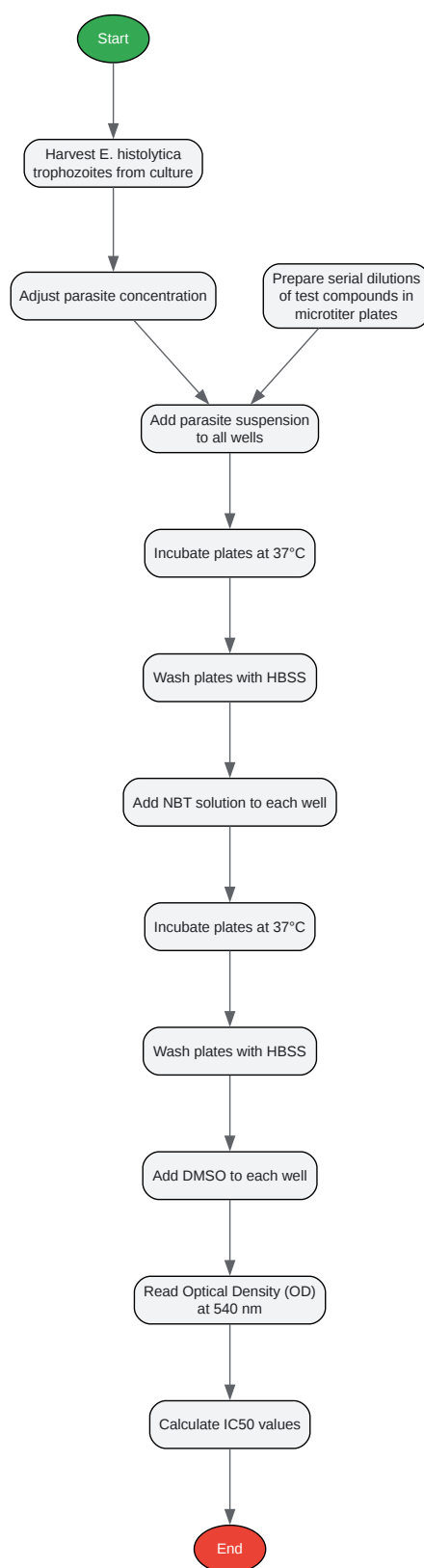
Mechanism of Action: A Two-Pronged Approach

Diiodohydroxyquinoline, a halogenated 8-hydroxyquinoline derivative, is a luminal amoebicide effective against the trophozoite and cyst forms of *Entamoeba histolytica* residing in the intestinal lumen.[1][2][3] Its precise mechanism of action is not fully elucidated but is believed to involve two primary pathways: the chelation of essential metal ions and the disruption of DNA function.[2][3][4][5]

The drug's ability to chelate ferrous ions, which are crucial for the parasite's metabolism, is a key aspect of its amoebicidal activity.[2] By binding to these essential metals,

Diiodohydroxyquinoline likely inhibits vital enzymatic processes within the amoeba.[5] Additionally, it is proposed that the compound can interfere with the parasite's DNA, further disrupting its survival and replication.[5]





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References

- 1. In vitro activity of antiamebic drugs against clinical isolates of *Entamoeba histolytica* and *Entamoeba dispar* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Diiodohydroxyquinoline - Wikipedia [en.wikipedia.org]
- 3. Diiodohydroxyquinoline: Uses, Side Effects and Medicines | Apollo Pharmacy [apollopharmacy.in]
- 4. In vitro sensitivity of *Entamoeba histolytica* to furazolidone and iodochlorhydroxyquin, separate and combined - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. What is Diiodohydroxyquinoline used for? [synapse.patsnap.com]
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